high-throughput screening assays for 1-[Chloro(phenyl)acetyl]piperidine

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Compound of Interest

Compound Name:	*1-[Chloro(phenyl)acetyl]piperidine*
CAS No.:	*18504-70-6*
Cat. No.:	*B102386*

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Application Note: High-Throughput Profiling & Screening of the Covalent Fragment **1-[Chloro(phenyl)acetyl]piperidine**

Executive Summary

1-[Chloro(phenyl)acetyl]piperidine (CAS: 18504-70-6) represents a class of

-chloroacetamide electrophiles widely utilized in Covalent Fragment-Based Drug Discovery (FBDD). Unlike reversible inhibitors, this compound functions as a "warhead," forming an irreversible covalent bond with nucleophilic residues (predominantly Cysteine, occasionally Serine or Lysine) on target proteins.[1]

This Application Note details the high-throughput screening (HTS) protocols required to validate this compound. We move beyond simple IC50s, which are insufficient for covalent inhibitors, and focus on Intrinsic Reactivity Profiling (k_chem) and Time-Dependent Target Engagement (k_inact/K_I).

Part 1: The Mechanistic Basis

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To screen **1-[Chloro(phenyl)acetyl]piperidine** effectively, one must understand its mechanism of action (MoA). The

-chloroacetamide moiety undergoes an S_N2 alkylation reaction.

- Reaction: Protein-SH + R-Cl

  Protein-S-R + HCl

- Mass Shift: The formation of the adduct results in a specific mass increase on the protein, calculated as:

  (Note: Typically, the mass added is the ligand minus the leaving group (Cl) and the proton from the cysteine thiol).

Critical Consideration: The phenyl group adjacent to the reactive center provides steric bulk and electronic modulation, potentially tuning the reactivity to avoid promiscuous binding—a common liability of simple chloroacetamides.

Part 2: Intrinsic Reactivity Profiling (The "Gatekeeper" Assay)

Before screening against a biological target, the compound's intrinsic chemical reactivity (

) must be quantified. If

is too high, the compound is a promiscuous pan-assay interference compound (PAIN). If too low, it will not label the target.

Protocol A: High-Throughput GSH Reactivity Assay

This fluorescence-based kinetic assay measures the rate at which the compound alkylates Glutathione (GSH), a model cellular nucleophile.

Materials:

- Probe: **1-[Chloro(phenyl)acetyl]piperidine** (10 mM in DMSO).
- Nucleophile: Reduced L-Glutathione (GSH).

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- Detection Reagent: CPM (7-diethylamino-3-(4-maleimidophenyl)-4-methylcoumarin). CPM becomes fluorescent only upon reacting with free thiols.
- Buffer: PBS, pH 7.4 (physiological) and pH 8.0 (accelerated).

Workflow:

- Preparation: Dispense 50

  L of GSH (50

  M final) into a 384-well black plate.
- Compound Addition: Add 50

  L of test compound (variable concentrations: 10

  M – 500

  M).
- Incubation: Incubate for varying time points (

  = 0, 15, 30, 60, 120 min) at 25°C.
- Quench & Detect: At each time point, transfer an aliquot to a detection plate containing excess CPM (100

  M).
- Read: Measure Fluorescence (Ex 384 nm / Em 470 nm).
- Analysis: Decrease in fluorescence correlates with GSH consumption (alkylation by the compound).

Data Output & Interpretation: Calculate the half-life (

) of GSH.

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Reactivity Class	GSH (min)	Suitability for Drug Discovery
High (Promiscuous)	< 15	Unsuitable. Likely toxic/immunogenic.
Moderate (Ideal)	15 – 240	Ideal. Tunable "Goldilocks" reactivity.
Low (Inert)	> 240	Poor. Requires proximity-driven activation.

Part 3: Target Engagement Screening (Intact Protein LC-MS)

This is the definitive HTS method for covalent fragments. Unlike indirect enzymatic assays, Mass Spectrometry (MS) directly observes the physical adduct.

Protocol B: RapidFire/MS Covalent Screening

Objective: Screen **1-[Chloro(phenyl)acetyl]piperidine** against a panel of E3 ligases or Cysteine Proteases (e.g., SARS-CoV-2 Mpro, KRAS G12C).

Instrumentation: Agilent RapidFire 365 coupled to Q-TOF or Orbitrap MS.

Step-by-Step Procedure:

- Protein Prep: Dilute Target Protein (e.g., 5

  M) in Assay Buffer (20 mM HEPES pH 7.5, 150 mM NaCl, 1 mM TCEP). Note: Minimize TCEP as it competes for alkylation; keep < 1 mM.

- Incubation:
  - Dispense 20

    L Protein into 384-well polypropylene plate.

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- Pin-transfer 50 nL of Compound (final conc. 50-100

  M).
- Incubate for 1 hour and 24 hours at Room Temp.

- Quenching: Add 20

  L of 1% Formic Acid to denature protein and stop reaction.
- MS Analysis:
  - Injection: RapidFire cartridge (C4) desalting (2 sec).
  - Elution: Organic gradient into MS source.
  - Deconvolution: Use MaxEnt or BioPharma Finder to deconvolute raw spectra to zero-charge mass.

Self-Validating Logic:

- Success: Observation of a new peak at

  .
- Mass Calculation for **1-[Chloro(phenyl)acetyl]piperidine**:
  - MW (C13H16ClNO) = 237.73 Da.
  - Leaving Group (Cl) = 35.45 Da.
  - Expected Mass Shift = +202.28 Da.
- Occupancy Calculation:

Part 4: Functional Characterization ( )

Once binding is confirmed via MS, the efficiency of inhibition must be quantified. IC50 is time-dependent for covalent inhibitors and therefore invalid. You must determine

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(max rate of inactivation) and

(reversible binding constant).

Protocol C: Time-Dependent Inhibition (TDI)

- Pre-incubation: Incubate Enzyme + Compound at 5-8 concentrations for varying times (

  = 0, 10, 20, 40, 60 min).
- Substrate Addition: Dilute aliquot 1:10 into Substrate solution (e.g., fluorogenic peptide).
- Measurement: Measure residual velocity (

).
- Plotting:
  - Plot

    vs. Time to get

    for each concentration.
  - Plot

    vs. [I] to determine

    and

    using the hyperbolic equation:

Part 5: Visualization of Workflows

The following diagram illustrates the decision matrix for screening this covalent scaffold.

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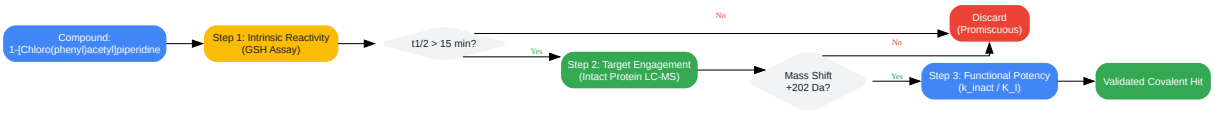

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Caption: Logical workflow for validating **1-[Chloro(phenyl)acetyl]piperidine**, filtering promiscuous reactivity before investing in target-specific MS screening.

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Sources

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